

# Personal protective equipment for handling Pyrimidine-5-carboxylic acid

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## Compound of Interest

Compound Name: *Pyrimidine-5-carboxylic acid*

Cat. No.: *B188909*

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## Essential Safety and Handling Guide for Pyrimidine-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Pyrimidine-5-carboxylic acid** (CAS No: 4595-61-3). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**Pyrimidine-5-carboxylic acid** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[1][2]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. Use a face shield if there is a risk of splashing.	To protect against eye irritation or serious eye damage from dust or splashes.[1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A flame-resistant lab coat should be worn and buttoned to cover as much skin as possible.	To prevent skin contact which can cause irritation.[1][2]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2][3]	To prevent inhalation of dust which may cause respiratory tract irritation.[1][2]
Footwear	Closed-toe and closed-heel shoes.	To protect feet from potential spills.

## Quantitative Safety Data

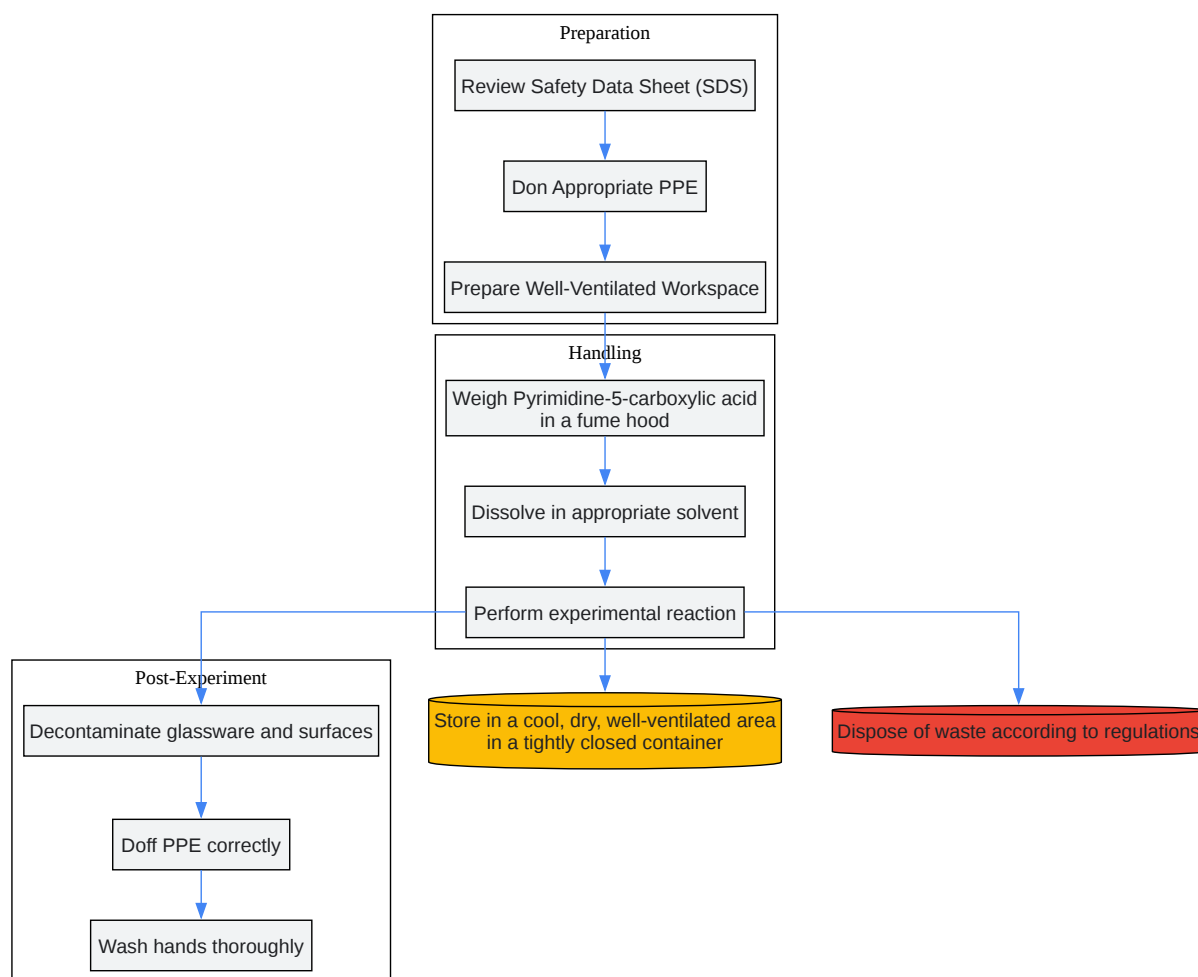
The following table summarizes key quantitative safety and physical data for **Pyrimidine-5-carboxylic acid**.

Property	Value	Source
Molecular Formula	C5H4N2O2	[1]
Molecular Weight	124.10 g/mol	[1]
Appearance	White to Yellow to Orange powder to crystal	
Melting Point	270 °C (decomposes)	
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]

## Operational Plan for Safe Handling

A systematic approach to handling **Pyrimidine-5-carboxylic acid** from receipt to disposal is crucial for laboratory safety.

Experimental Workflow:



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Caption: Workflow for the safe handling of **Pyrimidine-5-carboxylic acid**.

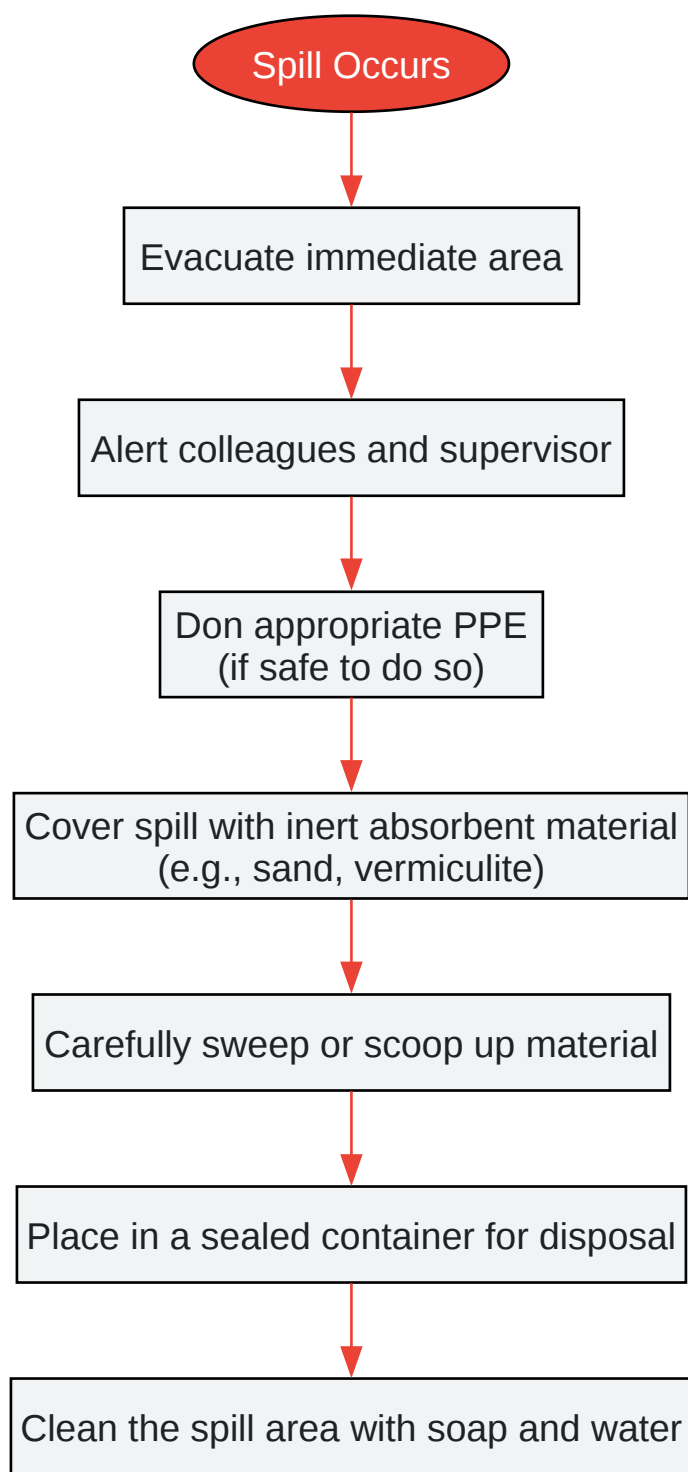
### Detailed Methodologies:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[\[2\]](#)
  - Ensure a safety shower and eyewash station are readily accessible.[\[2\]](#)
  - Put on all required PPE as detailed in the table above.
  - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Handling:
  - Avoid the formation of dust and aerosols.[\[4\]](#)
  - Weigh the solid chemical in a fume hood or a ventilated balance enclosure.
  - When dissolving, add the solid to the solvent slowly to avoid splashing.
  - Keep the container tightly closed when not in use.[\[2\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, strong bases, and amines.[\[2\]](#)
  - The container must be kept tightly closed.[\[2\]](#)

## Emergency and Disposal Plan

Immediate and appropriate action during an emergency is critical. Proper disposal is essential to prevent environmental contamination.

### Emergency Response for Spills:



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Caption: Step-by-step emergency response for a **Pyrimidine-5-carboxylic acid** spill.

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] If eye irritation persists, get medical advice/attention.
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[2] If skin irritation occurs, get medical advice/attention.
- If inhaled: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2]
- If swallowed: Clean mouth with water and get medical attention.[2]

#### Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[2]
- Do not let the product enter drains.
- Waste materials must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

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## References

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